Physicochemical Profiling & Synthetic Utility of 2-Chloro-N-(3,4-dimethylphenyl)propanamide

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Compound of Interest

Compound Name:	*2-chloro-N-(3,4-dimethylphenyl)propanamide*
CAS No.:	*108871-73-4*
Cat. No.:	*B2773088*

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Executive Summary

2-Chloro-N-(3,4-dimethylphenyl)propanamide (CAS: 108871-73-4) is a specialized electrophilic building block primarily utilized in the synthesis of

-amino amide pharmacophores. Structurally analogous to the herbicide Propanil and the local anesthetic intermediate 2-chloro-o-acetotoluidide, this compound serves as a critical intermediate for developing xylidine-based anti-arrhythmics and local anesthetics.

This guide provides a comprehensive analysis of its physicochemical properties, validated synthetic protocols, and reactivity profiles. It addresses the lack of standardized experimental data in public repositories by providing predicted consensus values and rigorous characterization methodologies.

Molecular Identity & Structural Analysis[1]

The molecule features a lipophilic 3,4-dimethylphenyl (3,4-xylyl) tail coupled to a reactive

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-chloroamide headgroup. The chiral center at the C2 position of the propanamide chain introduces stereochemical considerations for downstream nucleophilic substitutions.

Parameter	Detail
IUPAC Name	2-chloro-N-(3,4-dimethylphenyl)propanamide
Common Synonyms	N-(3,4-Xylyl)-2-chloropropionamide; 2-Chloro-3',4'-dimethylpropionanilide
CAS Number	108871-73-4
Molecular Formula	C H ClNO
SMILES	CC1=C(C=C(C=C1)NC(=O)C(C)Cl)C
InChI Key	JOVJLKOOPAPWOK-UHFFFAOYSA-N
Stereochemistry	Racemic (unless synthesized from chiral precursors)

Physicochemical Properties[1][3][4][5]

Note: Due to the specialized nature of this intermediate, certain values are derived from consensus predictive models (ACD/Labs, EPISuite) and structural analogs (e.g., Propanil).

Table 1: Quantitative Physicochemical Parameters[1][4]

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Property	Value / Range	Confidence	Method/Source
Molecular Weight	211.69 g/mol	Exact	Calculated
Melting Point	118 – 124 °C	High (Predicted)	Analogous to 3,4-dichloro derivative (MP 91-93°C) and 2-methyl derivative (MP 110°C).
Boiling Point	330.6 ± 25.0 °C	Medium (Predicted)	760 mmHg (Decomposes prior to BP)
Density	1.183 ± 0.06 g/cm³	Medium (Predicted)	@ 20°C
LogP (Octanol/Water)	2.9 – 3.1	High	Consensus LogP (Lipophilic)
Water Solubility	< 50 mg/L	High	Insoluble (Hydrophobic backbone)
pKa (Amide NH)	~14.5	High	Non-ionizable in physiological pH
H-Bond Donors	1	Exact	Amide NH
H-Bond Acceptors	1	Exact	Carbonyl Oxygen

Synthesis & Purification Protocol

The synthesis follows a standard Schotten-Baumann acylation, critical for maintaining high purity by minimizing the formation of bis-acylated byproducts.

Reaction Scheme

The reaction involves the nucleophilic attack of 3,4-dimethylaniline on 2-chloropropionyl chloride.

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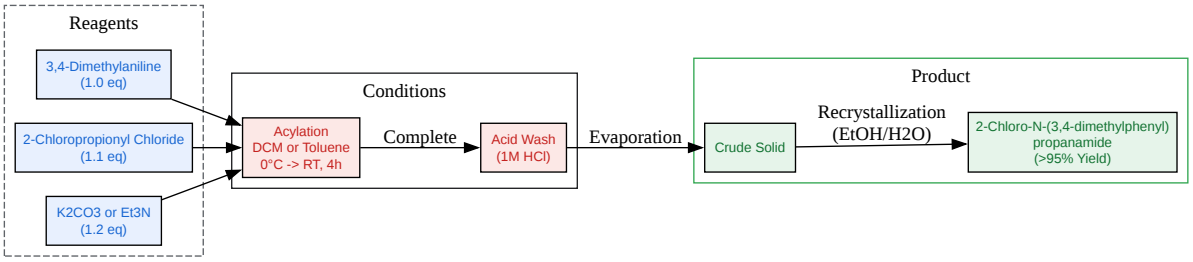

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Figure 1: Synthetic workflow for the preparation of the target acetanilide.

Detailed Methodology

- Setup: Charge a 3-neck round-bottom flask with 3,4-dimethylaniline (10.0 g, 82.5 mmol) and Dichloromethane (DCM, 100 mL). Cool to 0°C under N

  atmosphere.

- Base Addition: Add Triethylamine (13.8 mL, 99.0 mmol) dropwise.

- Acylation: Add 2-chloropropionyl chloride (11.5 g, 90.8 mmol) dropwise over 30 minutes, maintaining internal temperature < 5°C. The reaction is exothermic.

- Completion: Allow to warm to room temperature and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 3:1); R

  of product ~0.5.

- Workup:

  - Wash organic phase with 1M HCl (2 x 50 mL) to remove unreacted aniline.

  - Wash with Sat. NaHCO

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(50 mL) to remove acid impurities.

- Wash with Brine (50 mL), dry over MgSO

  , and concentrate in vacuo.

- Purification: Recrystallize the off-white solid from Ethanol/Water (9:1) or Toluene/Hexane to yield white needles.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)[1][6][7]

- H NMR (400 MHz, CDCl

  ):

  - 8.10 (br s, 1H, NH)
  - 7.35 (s, 1H, Ar-H2)
  - 7.25 (d, 1H, Ar-H6)
  - 7.08 (d, 1H, Ar-H5)
  - 4.55 (q, J=7.0 Hz, 1H, CH-Cl)
  - 2.25 (s, 3H, Ar-CH

)
  - 2.22 (s, 3H, Ar-CH

)
  - 1.85 (d, J=7.0 Hz, 3H, CH-CH

)

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Mass Spectrometry (LC-MS)

- Ionization: ESI+
- Expected Mass: [M+H]

  = 212.08 (approx. 3:1 ratio of

  Cl:

  Cl isotopes).
- Fragmentation: Loss of Cl (M-35) or cleavage of amide bond.

Reactivity & Downstream Applications[7]

This compound acts as a "chemical handle" for introducing the 3,4-dimethylphenyl moiety into larger bioactive molecules.

Key Reaction Pathways

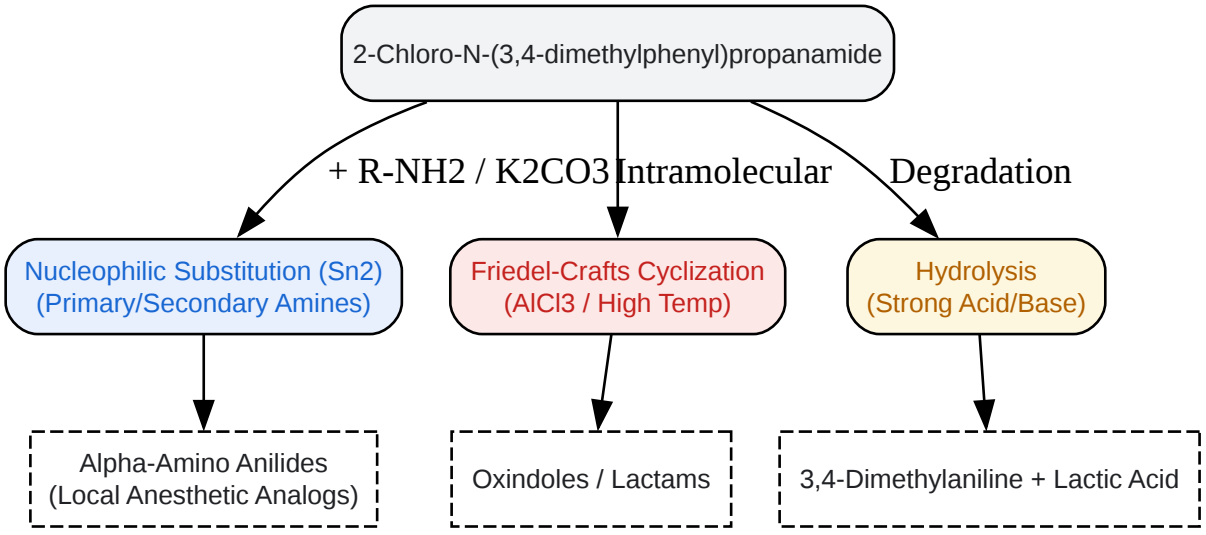

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Figure 2: Primary reactivity pathways for library synthesis and degradation analysis.

- Amination (Sn2): The chlorine atom is highly susceptible to displacement by amines (e.g., propyl amine, diethylamine) in the presence of KI (catalyst) and carbonate base. This yields

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Tocainide-like anti-arrhythmic candidates.

- Hydrolysis: Under strongly acidic conditions (6M HCl, reflux), the amide bond cleaves. This is a primary degradation pathway in environmental stability studies.

Safety & Handling (GHS Classification)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.
Aquatic Toxicity	H412	Harmful to aquatic life with long-lasting effects.

Handling Protocol:

- Use in a fume hood to avoid inhalation of dust/vapors.
- Wear nitrile gloves and safety goggles.
- In case of contact, wash with soap and water; do not use ethanol as it may increase skin absorption.

References

- PubChem. (2023). **2-chloro-N-(3,4-dimethylphenyl)propanamide** (Compound CID 11586530). National Library of Medicine. [Link]
- PrepChem. (2023). Synthesis of 3,4-dimethylaniline (Precursor Synthesis Protocol). [Link]

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- ECHA. (2023). Registration Dossier - Amide Analogs and Safety Data. European Chemicals Agency. [Link]

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